

# Cross-Validation of JZP-MA-11 PET with Autoradiography: A Comparative Guide

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of [18F]**Jzp-MA-11** positron emission tomography (PET) and in vitro autoradiography for the quantification of  $\alpha/\beta$ -hydrolase domain 6 (ABHD6). While a direct head-to-head quantitative correlation study between these two modalities for [18F]**Jzp-MA-11** has not been published, this document summarizes the available data for each technique, presents detailed experimental protocols, and discusses the validation of this novel PET tracer.

## **Executive Summary**

[18F]**Jzp-MA-11** is a novel PET ligand developed for the in vivo imaging of ABHD6, an enzyme implicated in various neurological and metabolic disorders.[1][2] Preclinical studies have demonstrated its potential for imaging ABHD6 in both rodents and non-human primates.[1][2] Validation of this tracer has been supported by in vitro autoradiography, which confirms its specific binding to ABHD6-rich regions. This guide will delve into the separate findings from PET and autoradiography studies to provide a comprehensive overview for researchers.

# Data Presentation In Vivo PET Imaging with [18F]Jzp-MA-11

PET studies with [18F]**Jzp-MA-11** have demonstrated its ability to cross the blood-brain barrier and accumulate in brain regions known to express ABHD6. The following table summarizes key quantitative findings from preclinical PET imaging in mice.



Organ	Baseline SUV (mean ± SD)	Blocked SUV (mean ± SD)	% in vivo blocking
Brain	0.85 ± 0.07	0.45 ± 0.05	47%
Heart	1.23 ± 0.15	0.65 ± 0.10	47%
Kidneys	3.45 ± 0.50	1.80 ± 0.30	48%
Liver	2.10 ± 0.25	1.15 ± 0.20	45%

Data represents the average of the summed PET images between 17 and 60 minutes post-injection in C57BL6 mice. Blocking was performed with a non-radiolabeled **Jzp-MA-11**. Data extracted from the supporting information of Mardon et al., J Med Chem, 2023.[3]

### In Vitro Autoradiography with [18F]Jzp-MA-11

In vitro autoradiography on mouse brain sections has been used to confirm the specific binding of [18F]**Jzp-MA-11** to ABHD6. The table below presents quantitative data from these experiments.

Condition	Binding Intensity (DLU/mm²) (mean ± SD)	% Block
[18F]Jzp-MA-11 only	150 ± 20	N/A
+ Jzp-MA-11 (unlabeled)	50 ± 10	67%
+ WWL70	60 ± 12	60%

DLU = Digital Light Units. Data obtained from incubation of [18F]**Jzp-MA-11** with healthy C57BL6 mouse brain sections. **Jzp-MA-11** and WWL70 (a known ABHD6 inhibitor) were used as blockers. Data extracted from the supporting information of Mardon et al., J Med Chem, 2023.[3]

# Experimental Protocols [18F]Jzp-MA-11 PET Imaging Protocol (Rodent)



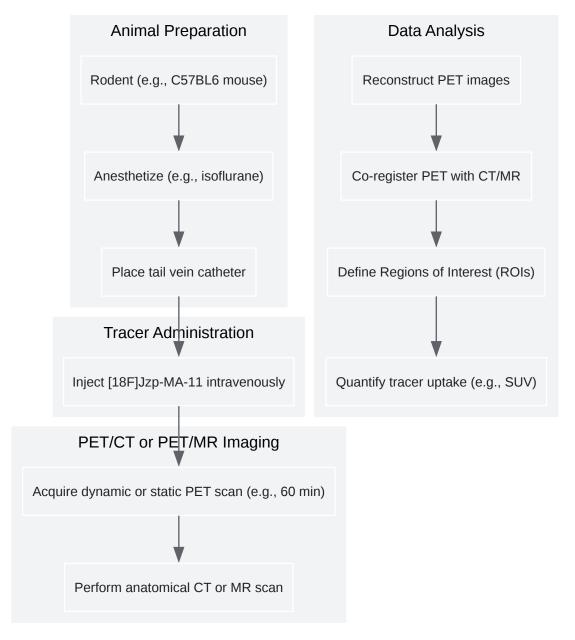


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A detailed workflow for a typical preclinical PET imaging study with [18F]**Jzp-MA-11** is outlined below.

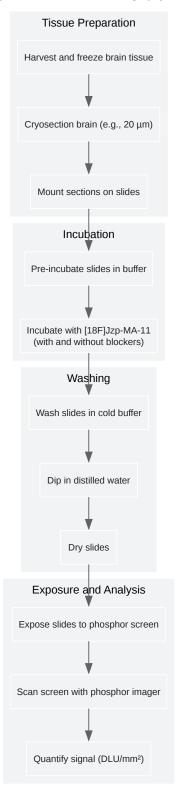


### [18F]Jzp-MA-11 PET Imaging Workflow



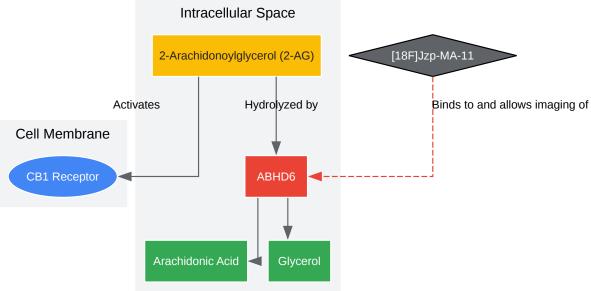


[18F]Jzp-MA-11 In Vitro Autoradiography Workflow





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